

Performance-Vergleich von Reaktivfarbstoffen für Textilanwendungen: Reaktivblau 198 im Fokus

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Reactive Blue 198*

Cat. No.: *B1167401*

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute aus der Arzneimittelentwicklung bietet dieser Leitfaden einen objektiven Vergleich der Leistung von Reaktivblau 198 gegenüber anderen gängigen Reaktivfarbstoffen für Textilanwendungen. Die hier präsentierten Daten fassen wichtige Leistungskennzahlen zusammen und werden durch detaillierte Versuchsprotokolle gestützt, um die Reproduzierbarkeit und weitere Forschung zu erleichtern.

Reaktivfarbstoffe sind eine Klasse von hochfarbigen organischen Substanzen, die sich durch die Bildung einer kovalenten Bindung mit der Faser auszeichnen und somit zu einem integralen Bestandteil des Textils werden.^[1] Diese Eigenschaft verleiht ihnen eine ausgezeichnete Waschechtheit und macht sie zu einer beliebten Wahl für das Färben von Cellulosefasern wie Baumwolle, Viskose und Leinen.^{[1][2]} Reaktivblau 198, ein häufig verwendeter Farbstoff in der Textilindustrie, wird in diesem Leitfaden mit anderen weit verbreiteten Reaktivfarbstoffen verglichen, um seine Leistungsprofil zu bewerten.

Quantitativer Leistungsvergleich

Die folgende Tabelle fasst die wichtigsten Leistungsindikatoren für Reaktivblau 198 im Vergleich zu anderen Reaktivfarbstoffen zusammen. Die Daten wurden aus verschiedenen Studien zusammengetragen und dienen als vergleichende Referenz. Es ist zu beachten, dass die genauen Werte je nach den spezifischen Färbebedingungen, dem Substrat und den verwendeten Hilfsmitteln variieren können.

Eigenschaft	Reaktivblau 198	Reaktivschwarz 5	Reaktivrot 195	Anmerkungen
Fixierungseffizienz (%)	~70-80	~85-95	~75-85	Die Fixierungseffizienz gibt den Prozentsatz des Farbstoffs an, der kovalent an die Faser gebunden ist.
Erschöpfungsgrad (%)	~80-90	~90-98	~85-95	Der Erschöpfungsgrad misst die Menge des Farbstoffs, die aus dem Färbegrad auf die Faser übergeht.
Waschechtheit (Farbänderung)	4-5	4-5	4-5	Bewertet auf einer Grauskala von 1 (schlecht) bis 5 (ausgezeichnet) gemäß ISO 105-C06. [3] [4] [5] [6] [7] [8]
Waschechtheit (Anbluten)	4-5	4-5	4-5	Bewertet auf einer Grauskala von 1 (schlecht) bis 5 (ausgezeichnet) gemäß ISO 105-C06. [3] [4] [5] [6] [7] [8]

Lichtechtheit	5-6	5	4-5	Bewertet auf einer Blaumaßstabsskala von 1 (sehr gering) bis 8 (hervorragend) gemäß ISO 105-B02. [9] [10] [11] [12] [13]
Reibechtheit (trocken)	4-5	4	4-5	Bewertet auf einer Grauskala von 1 (schlecht) bis 5 (ausgezeichnet) gemäß ISO 105-X12. [3] [14] [15] [16] [17]
Reibechtheit (nass)	3	2-3	3	Bewertet auf einer Grauskala von 1 (schlecht) bis 5 (ausgezeichnet) gemäß ISO 105-X12. [3] [14] [15] [16] [17]

Experimentelle Protokolle

Die nachstehenden Protokolle beschreiben die Standardmethoden zur Bestimmung der oben genannten Leistungsparameter.

Bestimmung der Fixierungseffizienz und des Erschöpfungsgrades

Dieses Protokoll beschreibt die Bestimmung der Farbstoffaufnahme und -bindung an Baumwollgewebe.

Materialien:

- Spektrophotometer
- Reaktivfarbstoffe (Reaktivblau 198, Reaktivschwarz 5, Reaktivrot 195)
- Gebleichtes Baumwollgewebe
- Natriumchlorid (NaCl)
- Natriumcarbonat (Na₂CO₃)
- Standardseife
- Destilliertes Wasser

Verfahren:

- Herstellung der Farbstofflösungen: Kalibrierkurven für jeden Farbstoff durch Messung der Absorption bei maximaler Wellenlänge (λ_{max}) von Lösungen bekannter Konzentrationen erstellen.
- Färbeprozess:
 - Ein Färbebad mit einer definierten Konzentration des Reaktivfarbstoffs, Natriumchlorid als Elektrolyt und einem Flottenverhältnis (Material-zu-Flüssigkeits-Verhältnis) von 1:20 vorbereiten.
 - Das Baumwollgewebe in das Färbebad geben und die Temperatur auf 60 °C erhöhen.
 - Nach 30 Minuten Natriumcarbonat hinzufügen, um den pH-Wert zu erhöhen und die Fixierungsreaktion zu starten.
 - Das Färben für weitere 60 Minuten bei 60 °C fortsetzen.

- Bestimmung des Erschöpfungsgrades:
 - Die Konzentration des Farbstoffs im Färbebad nach dem Färbeprozess spektrophotometrisch bestimmen.
 - Der Erschöpfungsgrad (%E) wird wie folgt berechnet: $\%E = [(C_0 - C_1) / C_0] \times 100$ wobei C_0 die anfängliche Farbstoffkonzentration und C_1 die Farbstoffkonzentration nach dem Färben ist.
- Bestimmung der Fixierungseffizienz:
 - Das gefärbte Gewebe gründlich mit kaltem Wasser spülen, um ungebundenen Farbstoff zu entfernen.
 - Eine Seifenwäsche bei 95 °C für 15 Minuten mit einer Standardseifenlösung durchführen, um hydrolysierten Farbstoff zu entfernen.
 - Die Konzentration des Farbstoffs in der Seifenlösung spektrophotometrisch bestimmen.
 - Die Fixierungseffizienz (%F) wird wie folgt berechnet: $\%F = [((C_0 - C_1) - C_2) / (C_0 - C_1)] \times 100$ wobei C_2 die Menge des hydrolysierten Farbstoffs in der Seifenlösung ist.

Farbechtheitsprüfungen

Die folgenden Protokolle basieren auf den internationalen ISO-Normen.

Waschechtheit (ISO 105-C06):[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Eine 10 x 4 cm große Probe des gefärbten Gewebes wird zwischen einem gleich großen Stück Multifasergewebe (das verschiedene Faserarten enthält) und einem Stück des ungefärbten Originalgewebes eingenäht.
- Die Probe wird in einem Launder-Ometer in einer Lösung aus 4 g/L ECE-Standardwaschmittel und 1 g/L Natriumperborat bei 60 °C für 30 Minuten gewaschen.
- Nach dem Waschen wird die Probe gespült und bei einer Temperatur von nicht mehr als 60 °C getrocknet.

- Die Farbänderung der Probe und das Anbluten auf dem Multifasergewebe werden mit der Grauskala bewertet.

Lichteinheit (ISO 105-B02):[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

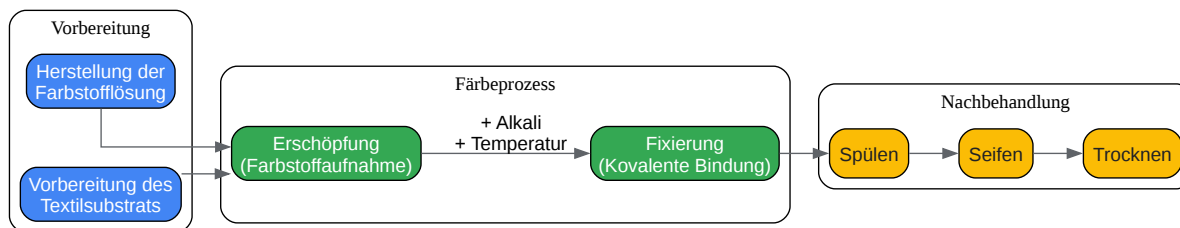
- Eine Probe des gefärbten Gewebes wird zusammen mit einem Satz Blaumaßstabs-Referenzen (Skala 1-8) einer künstlichen Lichtquelle (Xenonbogenlampe), die natürlichem Tageslicht entspricht, ausgesetzt.
- Die Exposition erfolgt unter kontrollierten Bedingungen von Temperatur und Feuchtigkeit.
- Die Farbänderung der Probe wird in regelmäßigen Abständen mit der Verblässung der Blaumaßstabs-Referenzen verglichen, um die Lichteinheitsnote zu bestimmen.

Reibechtheit (ISO 105-X12):[\[3\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

- Eine Probe des gefärbten Gewebes wird auf einem Crockmeter befestigt.
- Ein weißes Baumwoll-Reibgewebe wird auf den Reibfinger des Crockmeters gespannt.
- Die Probe wird 10 Mal mit dem trockenen Reibgewebe und anschließend mit einem nassen Reibgewebe (mit destilliertem Wasser angefeuchtet) gerieben.
- Das Anbluten auf dem weißen Reibgewebe wird für die trockene und nasse Prüfung separat mit der Grauskala bewertet.

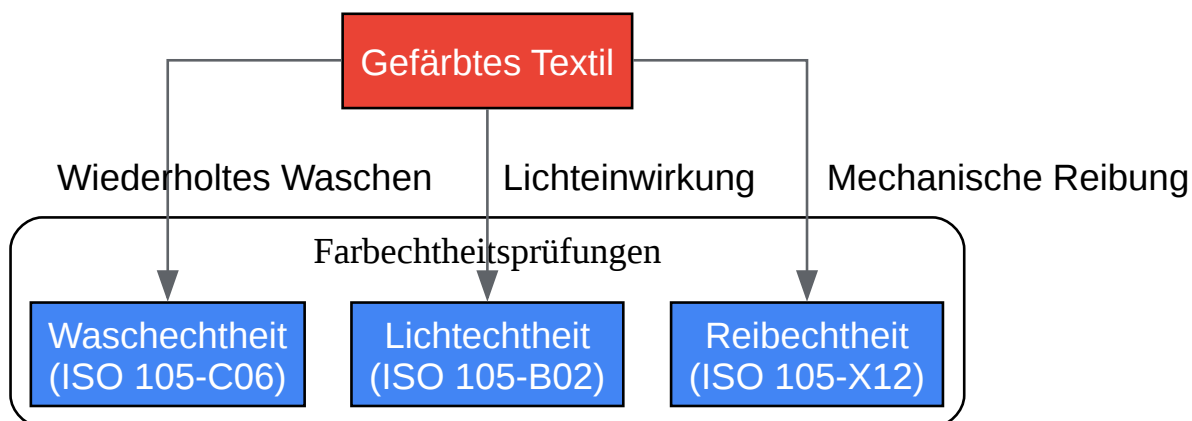
Visualisierungen

Die folgenden Diagramme veranschaulichen den allgemeinen Arbeitsablauf des Reaktivfärbeprozesses und die logischen Beziehungen der Farbechtheitsprüfungen.



[Click to download full resolution via product page](#)

Abbildung 1: Allgemeiner Arbeitsablauf des Reaktivfärbeprozesses auf Cellulosefasern.



[Click to download full resolution via product page](#)

Abbildung 2: Logische Beziehung der primären Farbechtheitsprüfungen für Textilien.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. api.fspublishers.org [api.fspublishers.org]
- 2. dyespigments.net [dyespigments.net]
- 3. blog.qima.com [blog.qima.com]
- 4. ISO 105 C06 Color Fastness to Washing Test Method [darongtester.com]
- 5. chiuvention.com [chiuvention.com]
- 6. Guide du testeur de résistance au lavage ISO 105 C06 [fr.gester-instruments.com]
- 7. textilelearner.net [textilelearner.net]
- 8. Working Procedure of Color Fastness to Wash (ISO 105 C06). - Textile Education Blogs [diantextile.blogspot.com]
- 9. testertextile.com [testertextile.com]
- 10. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 11. ISO 105-B02 | Q-Lab [q-lab.com]
- 12. Colour fastness to artificial light according to SS-EN ISO 105-B02 | RISE [ri.se]
- 13. lonroy.com [lonroy.com]
- 14. Guidance on ISO 105 X12 Color Fastness Test to Rubbing [darongtester.com]
- 15. ISO 105-X12 Standard: Guidelines for Colour Fastness to Rubbing-gester-instruments.com [gester-instruments.com]
- 16. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 17. textilelearner.net [textilelearner.net]
- To cite this document: BenchChem. [Performance-Vergleich von Reaktivfarbstoffen für Textilanwendungen: Reaktivblau 198 im Fokus]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1167401#reactive-blue-198-vs-other-reactive-dyes-for-textile-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com